

Proper handling, storage, and disposal of 5-Bromo-2-chlorobenzotrifluoride

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Compound of Interest

Compound Name: 5-Bromo-2-chlorobenzotrifluoride

Cat. No.: B1265436

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An In-depth Technical Guide to the Proper Handling, Storage, and Disposal of **5-Bromo-2-chlorobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information and best-practice protocols for the safe handling, storage, and disposal of **5-Bromo-2-chlorobenzotrifluoride** (CAS No. 445-01-2). Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in research and development settings.

Chemical and Physical Properties

5-Bromo-2-chlorobenzotrifluoride is a versatile intermediate used in the synthesis of pharmaceuticals and agrochemicals.^[1] Its physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₇ H ₃ BrClF ₃ [1]
Molecular Weight	259.45 g/mol [1]
Appearance	White to yellow to orange clear liquid[1]
Melting Point	-21 °C[1][2]
Boiling Point	195 °C[1]
Density	1.75 g/mL[1]
Flash Point	81 °C (177.8 °F) - closed cup
Refractive Index	n ₂₀ /D 1.507 (lit.)

Hazard Identification and Safety Precautions

This compound is classified as a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[3] It is also toxic to aquatic life with long-lasting effects.

GHS Hazard Statements:

- H227: Combustible liquid[3]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]
- H411: Toxic to aquatic life with long lasting effects

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[3]
- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]

- P273: Avoid release to the environment.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P391: Collect spillage.
- P403+P235: Store in a well-ventilated place. Keep cool.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **5-Bromo-2-chlorobenzotrifluoride** to minimize exposure.[4]

PPE Category	Specifications
Eye Protection	Chemical safety goggles or a face shield.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[4]
Respiratory Protection	Use in a well-ventilated area or under a fume hood.[4] If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
Body Protection	A lab coat, chemical-resistant apron, or coveralls should be worn.[5] Closed-toe shoes are mandatory.[4]

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the stability of the compound and preventing accidents.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.[4]
- Avoid contact with skin and eyes.[6]
- Avoid inhalation of vapor or mist.[3]
- Keep away from sources of ignition.[3]
- Take measures to prevent the buildup of electrostatic charge.[3]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[3][4]
- Store in a cool place, with a recommended temperature of 2 - 8 °C.[1]
- Store away from incompatible materials such as strong oxidizing agents.[4]

First Aid Measures

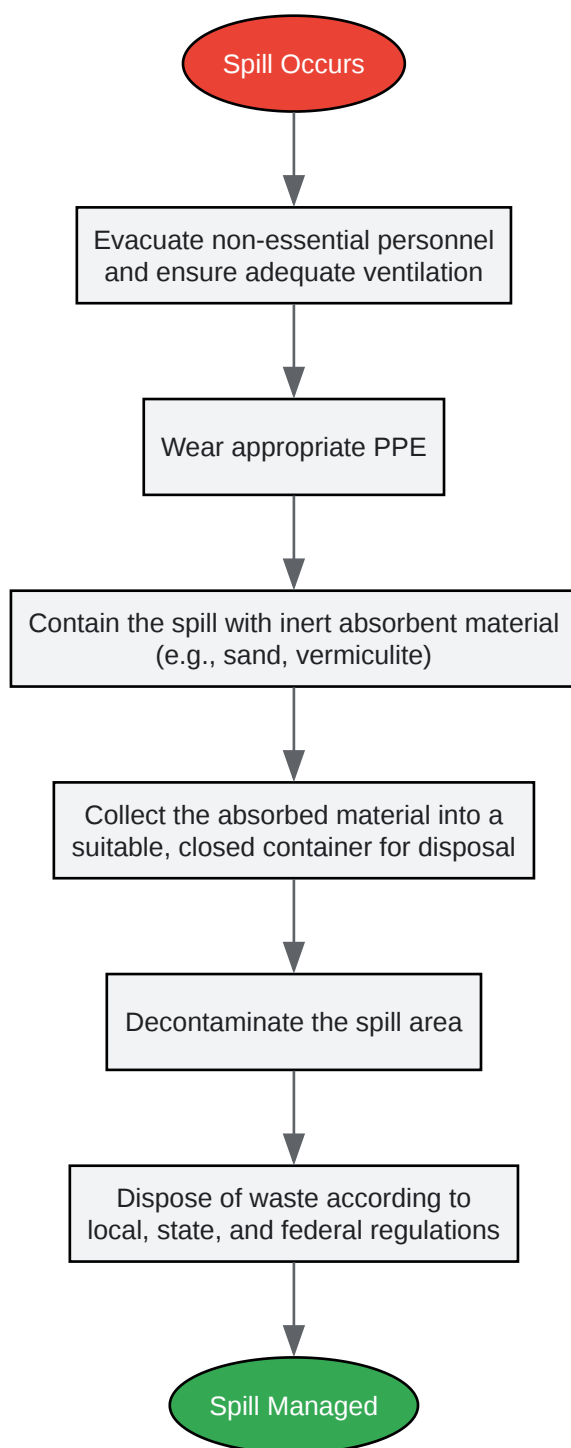
In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [3] [6]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [3] [6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3] [6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention. [3] [6]

Accidental Release and Spill Management

A systematic approach is necessary for managing spills to mitigate risks to personnel and the environment.

Workflow for Spill Management



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Caption: Workflow for managing spills of **5-Bromo-2-chlorobenzotrifluoride**.

Firefighting Measures

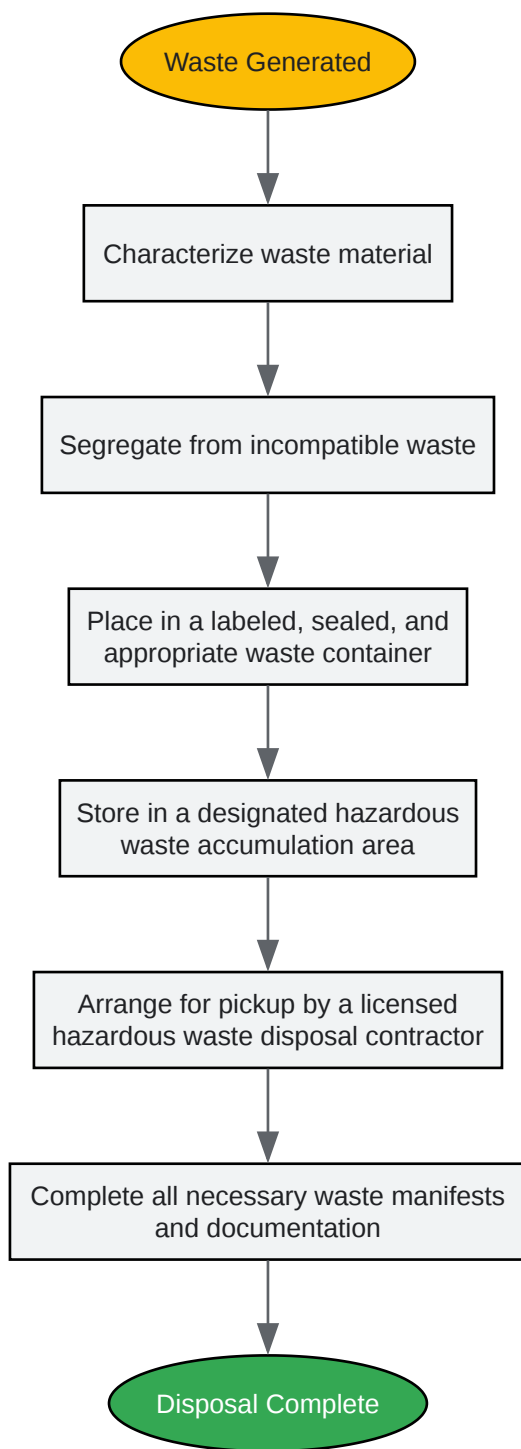
5-Bromo-2-chlorobenzotrifluoride is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Thermal decomposition can produce carbon oxides, hydrogen chloride gas, hydrogen bromide gas, and hydrogen fluoride.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Disposal Considerations

Disposal of **5-Bromo-2-chlorobenzotrifluoride** and its containers must be conducted in compliance with all applicable local, state, and federal regulations.

Disposal Protocol



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